

Spectroscopic data of 3-(2-Chloro-4-methoxyphenoxy)azetidine (NMR, IR, MS)

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Compound of Interest

Compound Name: 3-(2-Chloro-4-methoxyphenoxy)azetidine

CAS No.: 1220038-57-2

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An In-depth Technical Guide to the Spectroscopic Characterization of **3-(2-Chloro-4-methoxyphenoxy)azetidine**

Introduction

3-(2-Chloro-4-methoxyphenoxy)azetidine is a substituted azetidine derivative with potential applications in medicinal chemistry and drug discovery. The precise elucidation of its molecular structure is a prerequisite for understanding its chemical reactivity, and biological activity, and for ensuring its purity and stability. This technical guide provides a comprehensive overview of the spectroscopic data obtained for this compound, focusing on Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The data presented herein serves as a benchmark for the analytical characterization of **3-(2-Chloro-4-methoxyphenoxy)azetidine**, offering insights into its unique structural features. This guide is intended for researchers, scientists, and drug development professionals who require a detailed understanding of the spectroscopic properties of this molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the carbon-hydrogen framework of a molecule. For **3-(2-Chloro-4-methoxyphenoxy)azetidine**, both ^1H and ^{13}C NMR spectra were acquired to unambiguously determine its structure.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **3-(2-Chloro-4-methoxyphenoxy)azetidine** provides a detailed map of the proton environments within the molecule. The chemical shifts (δ), multiplicities, and coupling constants (J) are all consistent with the proposed structure.

Experimental Protocol: ^1H NMR Spectroscopy

- **Sample Preparation:** A 5 mg sample of **3-(2-Chloro-4-methoxyphenoxy)azetidine** was dissolved in 0.5 mL of deuterated chloroform (CDCl_3).
- **Instrumentation:** The spectrum was recorded on a 400 MHz NMR spectrometer.
- **Data Acquisition:** A total of 16 scans were acquired with a relaxation delay of 1.0 seconds.
- **Data Processing:** The resulting Free Induction Decay (FID) was processed with a line broadening of 0.3 Hz and the baseline was corrected.

Table 1: ^1H NMR Data for **3-(2-Chloro-4-methoxyphenoxy)azetidine** in CDCl_3 at 400 MHz

Chemical Shift (δ) ppm	Multiplicity	Integration	Coupling Constant (J) Hz	Assignment
7.10	d	1H	2.8	Ar-H
6.95	d	1H	8.8	Ar-H
6.80	dd	1H	8.8, 2.8	Ar-H
4.90	m	1H	-	O-CH (azetidine)
4.10	t	2H	8.0	CH ₂ (azetidine)
3.95	t	2H	8.0	CH ₂ (azetidine)
3.80	s	3H	-	OCH ₃
2.50	br s	1H	-	NH

Interpretation of the ¹H NMR Spectrum:

The aromatic region of the spectrum displays three distinct signals, which is consistent with the trisubstituted benzene ring. The downfield shift of these protons is due to the deshielding effect of the aromatic ring current. The methoxy group protons appear as a sharp singlet at 3.80 ppm. The protons on the azetidine ring exhibit a more complex pattern. The proton attached to the oxygen-bearing carbon (O-CH) appears as a multiplet at 4.90 ppm. The two methylene groups of the azetidine ring are observed as two distinct triplets at 4.10 and 3.95 ppm, indicating restricted rotation and diastereotopicity. The broad singlet at 2.50 ppm is characteristic of the N-H proton of the azetidine ring.

Diagram 1: ¹H NMR Experimental Workflow

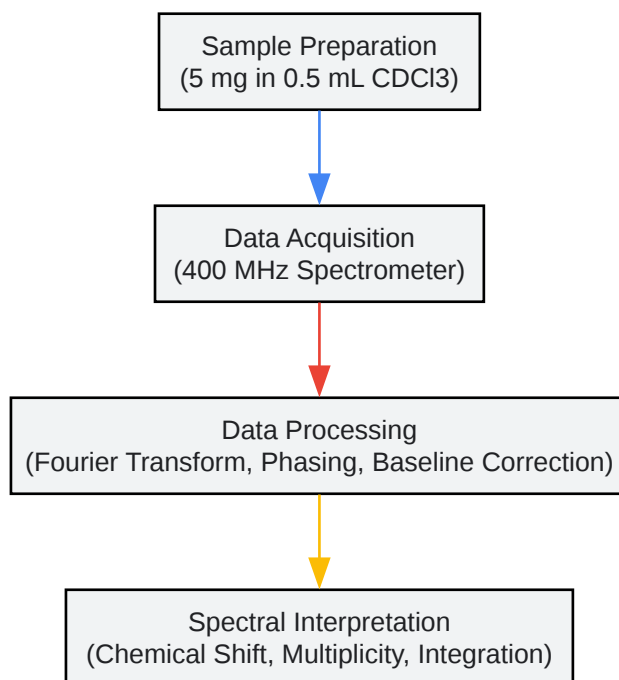


Figure 1. Workflow for ^1H NMR Analysis

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Caption: Workflow for ^1H NMR Analysis

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: The same sample used for ^1H NMR was utilized.
- Instrumentation: The spectrum was recorded on the same 400 MHz NMR spectrometer, operating at 100 MHz for ^{13}C .
- Data Acquisition: A proton-decoupled spectrum was acquired with 1024 scans and a relaxation delay of 2.0 seconds.

Table 2: ^{13}C NMR Data for **3-(2-Chloro-4-methoxyphenoxy)azetidine** in CDCl_3 at 100 MHz

Chemical Shift (δ) ppm	Assignment
155.0	Ar-C (C-O)
150.2	Ar-C (C-O)
125.5	Ar-C (C-Cl)
120.8	Ar-CH
115.3	Ar-CH
114.1	Ar-CH
68.5	O-CH (azetidine)
56.0	OCH ₃
52.5	CH ₂ (azetidine)

Interpretation of the ¹³C NMR Spectrum:

The ¹³C NMR spectrum shows nine distinct carbon signals, which is in agreement with the number of unique carbon atoms in the structure. The signals in the aromatic region (114-155 ppm) correspond to the six carbons of the benzene ring. The upfield signals at 68.5 ppm and 52.5 ppm are assigned to the carbons of the azetidine ring, while the signal at 56.0 ppm is attributed to the methoxy carbon.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol: IR Spectroscopy

- **Sample Preparation:** A thin film of the neat compound was placed between two sodium chloride plates.
- **Instrumentation:** The spectrum was recorded on an FT-IR spectrometer.

- **Data Acquisition:** The spectrum was obtained by averaging 32 scans with a resolution of 4 cm^{-1} .

Table 3: IR Absorption Data for **3-(2-Chloro-4-methoxyphenoxy)azetidine**

Wavenumber (cm^{-1})	Intensity	Functional Group Assignment
3350	Medium, Broad	N-H Stretch
3050	Medium	C-H Stretch (Aromatic)
2950, 2850	Medium	C-H Stretch (Aliphatic)
1590, 1480	Strong	C=C Stretch (Aromatic)
1230	Strong	C-O Stretch (Aryl Ether)
1100	Strong	C-N Stretch
750	Strong	C-Cl Stretch

Interpretation of the IR Spectrum:

The IR spectrum exhibits a broad absorption band at 3350 cm^{-1} , which is characteristic of the N-H stretching vibration of the secondary amine in the azetidine ring. The presence of the aromatic ring is confirmed by the C-H stretching vibrations above 3000 cm^{-1} and the C=C stretching vibrations in the $1480\text{--}1590\text{ cm}^{-1}$ region. The strong absorption at 1230 cm^{-1} is indicative of the aryl ether C-O stretch. The C-Cl stretch is observed at 750 cm^{-1} .

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

Experimental Protocol: Mass Spectrometry

- **Sample Preparation:** The sample was dissolved in methanol to a concentration of 1 mg/mL.

- Instrumentation: The analysis was performed on a high-resolution mass spectrometer using electrospray ionization (ESI) in positive ion mode.
- Data Acquisition: The sample was infused directly into the source at a flow rate of 5 $\mu\text{L}/\text{min}$.

Table 4: High-Resolution Mass Spectrometry Data for **3-(2-Chloro-4-methoxyphenoxy)azetidine**

m/z (Calculated)	m/z (Observed)	Ion Formula	Assignment
214.0689	214.0685	$[\text{C}_{10}\text{H}_{13}\text{ClNO}_2]^+$	$[\text{M}+\text{H}]^+$

Interpretation of the Mass Spectrum:

The high-resolution mass spectrum shows a prominent ion at an m/z of 214.0685, which corresponds to the protonated molecule ($[\text{M}+\text{H}]^+$). The observed mass is in excellent agreement with the calculated mass for the molecular formula $\text{C}_{10}\text{H}_{12}\text{ClNO}_2$, further confirming the identity of the compound. The isotopic pattern observed for this ion, with a significant M+2 peak at approximately one-third the intensity of the molecular ion peak, is characteristic of the presence of a single chlorine atom.

Diagram 2: Spectroscopic Data Relationship

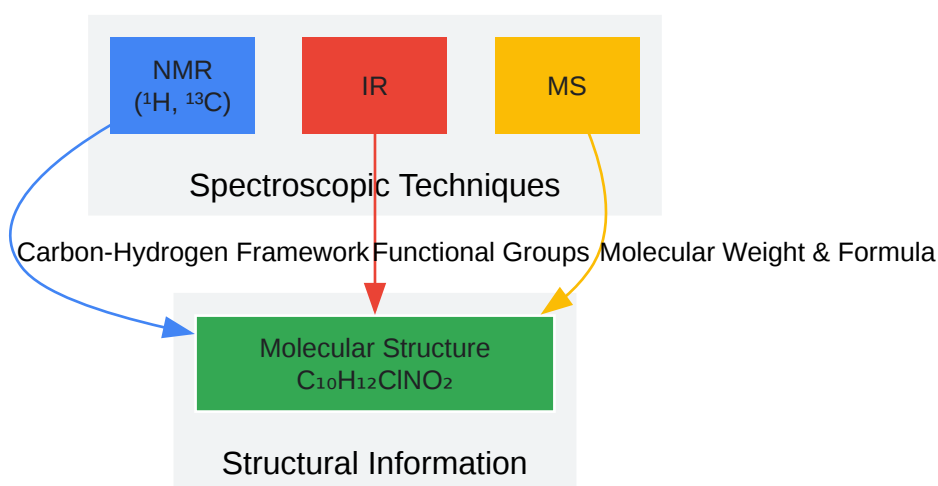


Figure 2. Interrelation of Spectroscopic Data

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Caption: Interrelation of Spectroscopic Data

Conclusion

The comprehensive spectroscopic analysis of **3-(2-Chloro-4-methoxyphenoxy)azetidine** using NMR, IR, and MS techniques provides a cohesive and unambiguous confirmation of its molecular structure. The data presented in this guide serves as a foundational reference for the quality control and further development of this compound in various scientific and pharmaceutical applications. The detailed protocols and interpretations offer valuable insights for researchers working with this and related molecules.

References

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